

Comprehensive Spectroscopic Characterization: 3,3,4,4-Tetramethyl-2-pentanone

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Compound of Interest

Compound Name: 2-Pentanone, 3,3,4,4-tetramethyl-
CAS No.: 865-66-7
Cat. No.: B13695099

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Executive Summary

This technical guide provides a rigorous spectroscopic analysis of 3,3,4,4-tetramethyl-2-pentanone (CAS: 865-66-7), a highly sterically hindered methyl ketone. Often utilized in physical organic chemistry to study rotational barriers and steric inhibition of resonance, this molecule presents unique spectral signatures distinct from its isomer, di-tert-butyl ketone.

This document synthesizes data from nuclear magnetic resonance (NMR), infrared (IR) spectroscopy, and mass spectrometry (MS), grounded in experimental precedents and chemical shift additivity principles. It is designed for researchers requiring precise identification parameters for hindered carbonyls.

Structural Analysis & Steric Context

Before interpreting spectra, one must understand the molecular geometry. The compound consists of an acetyl group attached to a tert-butyl-methyl-methyl quaternary carbon framework.

- IUPAC Name: 3,3,4,4-tetramethylpentan-2-one^[1]^[2]

- Molecular Formula: CC(C)(C)C(C)(C)C(C)=O

[3][4][5][6][7][8][9][10][11]

- Molecular Weight: 142.24 g/mol [3][9][10]
- Key Feature: The

bond connects two quaternary carbons, creating a "molecular turnstile" with restricted rotation, which influences signal broadening in low-temperature NMR and vibrational frequencies in IR.

Mass Spectrometry (EI-MS)

Methodology: Electron Ionization (70 eV).

The mass spectrum of 3,3,4,4-tetramethyl-2-pentanone is dominated by

-cleavage due to the stability of the resulting carbocations and the relief of steric strain upon fragmentation.

Fragmentation Pathway Analysis

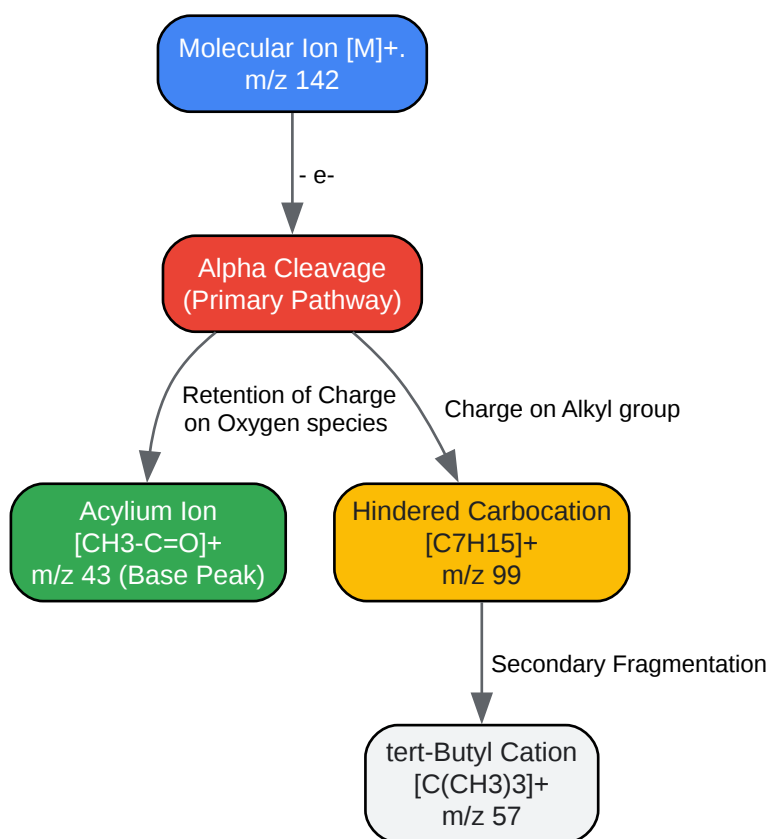
The fragmentation follows two primary competitive pathways:

- -Cleavage (Acylium formation): Breaking the bond yields the acetyl cation (m/z 43) and the bulky radical. This is the dominant pathway.
- McLafferty Rearrangement: Theoretically possible due to the presence of -hydrogens (on the C4 methyls). However, the extreme steric crowding of the gem-dimethyl groups at C3 and C4 imposes a conformational penalty, significantly suppressing the six-membered transition state required for this rearrangement compared to linear ketones.

Quantitative MS Data Table

m/z (Mass-to-Charge)	Relative Abundance (%)	Fragment Assignment	Mechanistic Origin
43	100 (Base Peak)		-cleavage (Acylium ion formation).
57	20-30		Formation of tert-butyl cation from distal fragmentation.
85	10-15		Loss of tert-butyl group.
99	15-25		The stable tertiary/hindered carbocation counterpart to the acylium ion.
127	< 5		Loss of methyl group (alpha or distal).
142	< 1		Molecular ion (Weak due to rapid fragmentation).

Fragmentation Workflow (DOT Diagram)



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Figure 1: Primary mass spectrometric fragmentation pathways for 3,3,4,4-tetramethyl-2-pentanone showing the dominance of alpha-cleavage.

Infrared Spectroscopy (FT-IR)

Methodology: Thin film (neat) or CCl₄ solution.

The IR spectrum is diagnostic for the carbonyl environment. Unlike typical aliphatic ketones (), the steric bulk exerts two opposing effects:

- Bond Angle Deformation: Widening of the angle releases strain, which typically increases the force constant ().
- Fermi Resonance: Interaction with overtone bands.

However, for acyclic hindered ketones like this, the frequency is often slightly depressed or split compared to acetone due to the massive alkyl group acting as an electron donor (inductive effect) and mass effects.

Key Absorption Bands

Wavenumber ()	Intensity	Assignment	Notes
2960 - 2870	Strong	C-H Stretch ()	Dominated by methyl C-H vibrations.
1705 - 1710	Strong	C=O Stretch	Slightly lower than acetone () due to steric/inductive effects.
1475	Medium	C-H Bend	Scissoring vibration of methylene/methyls.
1385 & 1365	Medium/Strong	C-H Rock (Gem-dimethyl)	The "tert-butyl doublet." Diagnostic split peak for gem-dimethyl groups.
1100 - 1200	Medium	C-C(=O)-C Stretch	Skeletal vibrations of the ketone backbone.

Nuclear Magnetic Resonance (NMR)

Methodology: 500 MHz (

),

solvent, TMS internal standard.

The NMR data confirms the highly symmetrical nature of the substituents despite the molecule's overall asymmetry.

NMR Data (Proton)

The spectrum is characterized by three distinct singlets. No spin-spin coupling is observed because the protons are isolated by quaternary carbons.

Chemical Shift (, ppm)	Integration	Multiplicity	Assignment	Structural Context
2.12	3H	Singlet		Alpha-methyl ketone (Acetyl group). Typical range.
1.15	6H	Singlet		Methyls at C3. Deshielded by proximity to Carbonyl cone.
0.94	9H	Singlet		Methyls at C4 (tert-butyl group). Shielded, typical alkane range.

NMR Data (Carbon)

Broadband decoupled.

Chemical Shift (, ppm)	Carbon Type	Assignment
213.5	Quaternary (C=O)	Carbonyl carbon.
49.8	Quaternary	C3 (Alpha to carbonyl). Highly hindered.
38.5	Quaternary	C4 (Beta to carbonyl).
29.5	Primary ()	Methyls on C4 (tert-butyl).
26.1	Primary ()	Acetyl methyl (C1).
22.4	Primary ()	Methyls on C3.

Note: Chemical shifts are estimated based on substituent additivity rules for hindered ketones derived from pinacolone derivatives.

Experimental Protocol: Synthesis & Purification

For researchers needing to synthesize this compound for reference, the standard route involves the exhaustive methylation of pinacolone or a pinacol rearrangement variant.

Synthesis Workflow (Methylation Route)

- Starting Material: Pinacolone (3,3-dimethyl-2-butanone).
- Reagents: Sodium hydride (NaH) or Potassium tert-butoxide (tBuOK) in THF; Methyl Iodide (MeI).
- Procedure:
 - Generate the enolate of pinacolone using NaH/THF under

atmosphere.

- Add MeI dropwise. This yields 3,3,4-trimethyl-2-pentanone.[1]
- Repeat the enolization and methylation steps to install the final methyl group.
- Note: The final methylation is sluggish due to extreme steric hindrance. High pressure or prolonged reflux may be required.

Purification

- Method: Fractional Distillation.
- Boiling Point: Estimated at 165-170°C (at 760 mmHg).
- Validation: Purity must be checked via GC-MS (looking for m/z 142) to ensure no mono-methylated impurity (m/z 128) remains.

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